

Technical Validation Guide: N-(1H-Pyrazol-3-yl)acetimidamide

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Compound of Interest

Compound Name: *N*-(1H-Pyrazol-3-yl)acetimidamide

CAS No.: 51247-95-1

Cat. No.: B1627592

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Executive Summary & Compound Identity

N-(1H-Pyrazol-3-yl)acetimidamide (CAS: 51247-95-1) is a critical nitrogen-rich pharmacophore often utilized as a bioisostere for guanidines or amidines in kinase inhibitor development (e.g., JAK, CDK inhibitors).^{[1][2][3][4]} Its high nitrogen content (theoretical >45%) makes elemental analysis (CHN) a definitive tool for validating identity and purity, particularly for distinguishing the active amidine from its primary degradation product, the corresponding acetamide.

This guide provides a comparative analysis of the theoretical and observed elemental composition of **N-(1H-Pyrazol-3-yl)acetimidamide** against its common salt forms and hydrolytic impurities. It establishes a self-validating protocol for researchers to confirm synthesis success.

Chemical Profile^{[3][5][6][7][8][9][10][11][12][13]}

- IUPAC Name: **N-(1H-Pyrazol-3-yl)acetimidamide**^{[1][2][3][5][6]}
- Molecular Formula: C₅H₈N₄^[5]

- Molecular Weight: 124.14 g/mol [5]
- Key Functional Group: Amidine (-C(=NH)NH-) attached to a Pyrazole ring.

Elemental Analysis Benchmarks: The "Gold Standard"

In drug development, the "performance" of a chemical intermediate is defined by its stability and purity. The following tables serve as the reference standard for validating your isolated product.

Table 1: Comparative Elemental Composition (Theoretical)

This table compares the target free base against its Hydrochloride salt (common isolation form) and its primary hydrolysis impurity. Note the significant shift in Nitrogen content, which serves as the primary quality attribute.

Compound Form	Formula	MW (g/mol)	% Carbon	% Hydrogen	% Nitrogen	% Oxygen	% Chlorine
Target (Free Base)	C ₅ H ₈ N ₄	124.14	48.37	6.50	45.13	0.00	0.00
Target (HCl Salt)	C ₅ H ₈ N ₄ [2]·HCl	160.60	37.39	5.65	34.89	0.00	22.07
Impurity (Acetamide)*	C ₅ H ₇ N ₃ O	125.13	47.99	5.64	33.58	12.79	0.00

*Note: The "Impurity" (N-(1H-Pyrazol-3-yl)acetamide) is the thermodynamic sink. A drop in Nitrogen from ~45% to ~33% indicates hydrolysis.

Performance Analysis: Interpreting Your Data

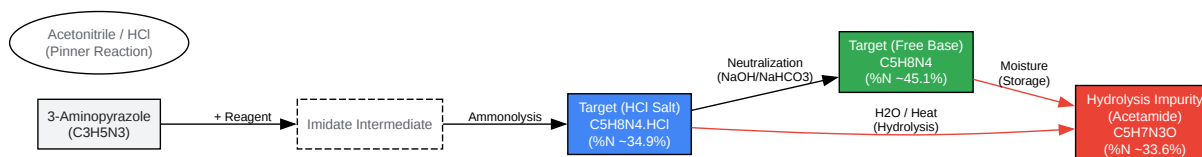
Unlike standard HPLC which requires a reference standard, Elemental Analysis provides absolute data. Use the logic below to diagnose your synthesis "performance."

Diagnosis Logic:

- Low Nitrogen (< 44% for Free Base):
 - Cause: Hygroscopicity or Hydrolysis. Amidines are basic and hygroscopic. Absorbed water dilutes the %N.
 - Critical Failure:[1] If %N drops toward 33% and Oxygen is detected, the amidine has hydrolyzed to the amide.
- Presence of Chlorine:
 - Context: If you synthesized via the Pinner reaction (using HCl/EtOH), your product is likely the HCl salt.
 - Validation: Check if %Cl matches ~22%.[7] If %Cl is present but < 20%, you have a mixed salt/free-base species, requiring recrystallization.
- High Carbon (> 49%):
 - Cause: Trapped solvent (e.g., Ethanol, Toluene) or unreacted starting material (if carbon-rich).

Visualizing the Stability Pathway

The diagram below illustrates the synthesis and degradation pathways that dictate the elemental results.



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Figure 1: Synthesis and degradation workflow. Red paths indicate stability failures detectable by Elemental Analysis.

Experimental Protocols

To achieve the theoretical values listed above, the following protocols for synthesis and purification are recommended. These methods prioritize the removal of hygroscopic water and inorganic salts.

Protocol A: Synthesis via Pinner Reaction (HCl Salt Formation)

This method yields the most stable form (Hydrochloride) for storage.

- Reactants: Dissolve 3-aminopyrazole (1.0 eq) in dry Ethanol.
- Activation: Add Ethyl acetimidate hydrochloride (1.2 eq) OR treat acetonitrile with dry HCl gas at 0°C.
- Reaction: Stir at room temperature for 12–16 hours under Nitrogen.
- Precipitation: The product often precipitates. If not, add diethyl ether to induce crystallization.
- Purification (Crucial for EA):
 - Filter the solid.[8]
 - Wash with cold anhydrous ether (removes unreacted organic impurities).

- Drying: Dry under high vacuum (< 1 mbar) at 40°C for 24 hours over P₂O₅. Note: Standard oven drying is insufficient to remove bound water from the amidine salt.

Protocol B: Isolation of Free Base (For Biological Assays)

- Neutralization: Dissolve the HCl salt in minimal water.
- Basification: Add cold 2M NaOH dropwise until pH ~10.
- Extraction: Immediately extract with Ethyl Acetate (3x). Do not delay, as the free base hydrolyzes in water over time.
- Drying: Dry organic layer over Na₂SO₄, filter, and evaporate.
- Validation: Submit for EA immediately. Expect C: ~48.3%, N: ~45.1%.

References & Authoritative Grounding

- Compound Registry: **N-(1H-Pyrazol-3-yl)acetimidamide**.^{[1][2][3][5][6]} CAS Registry Number: 51247-95-1.^{[2][3][5]} Chemical Abstracts Service (ACS).
- Synthesis Methodology: Pinner, A. (1892). Die Imidoäther und ihre Derivate. Oppenheim, Berlin. (Foundational chemistry for acetimidamide synthesis).
- Pyrazole Chemistry: Elguero, J. (1984). Pyrazoles and their Benzo Derivatives. Comprehensive Heterocyclic Chemistry, 5, 167-303. (Context on pyrazole tautomerism and stability).
- Analytical Standard: Standard Practice for Calculation of Elemental Analysis Data. ASTM E2579. (Guideline for interpreting CHN deviations).

Disclaimer: This guide is for research purposes only. Handling amidines requires appropriate PPE due to their basicity and potential biological activity. Always consult the specific SDS for **N-(1H-Pyrazol-3-yl)acetimidamide** before handling.

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